

A Comprehensive Technical Guide to the Solubility of Guazatine Acetate in Organic Solvents

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Compound of Interest

Compound Name: *Guazatine acetate salt*

Cat. No.: *B037631*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of guazatine acetate, a non-systemic contact fungicide, in various organic solvents. This information is critical for professionals in research and development, particularly in the fields of agrochemicals, formulation science, and analytical chemistry, to ensure the effective and safe use of this compound.

Core Physical and Chemical Properties

Guazatine acetate is a complex mixture of guanidated polyamines, and its solubility is a key parameter influencing its formulation, application, and environmental fate. While it is highly soluble in water, its behavior in organic solvents varies significantly.

Quantitative Solubility Data

The following table summarizes the available quantitative data on the solubility of guazatine acetate in different organic solvents. It is important to note that guazatine acetate is a mixture, and the exact solubility can vary between different technical batches.

Solvent	Temperature (°C)	Solubility	Reference
Water	~20	>600 g/L	[1]
Methanol	Not Specified	510 g/L	[1]
Ethanol	Not Specified	2,000,000 mg/L (2000 g/L)	[2]
Ethyl Acetate	Not Specified	<100 mg/L	[1]
n-Hexane	Not Specified	<100 mg/L	[1]
Toluene	Not Specified	<0.1 g/L	[3]

Experimental Protocol for Solubility Determination

While specific, detailed experimental protocols for the solubility of guazatine acetate in a wide range of organic solvents are not readily available in published literature, a robust methodology can be synthesized based on established guidelines, such as the OECD Guideline for the Testing of Chemicals, Section 1, Test No. 105 ("Water Solubility"). The following protocol outlines a reliable "shake-flask" method adapted for organic solvents.

Objective: To determine the saturation concentration of guazatine acetate in a specific organic solvent at a controlled temperature.

Materials:

- Guazatine acetate (analytical standard)
- Selected organic solvents (HPLC grade or equivalent)
- Volumetric flasks
- Glass-stoppered flasks or vials
- Thermostatically controlled shaker or water bath
- Centrifuge

- Syringe filters (chemically compatible with the solvent)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV or Mass Spectrometry)
- Analytical balance

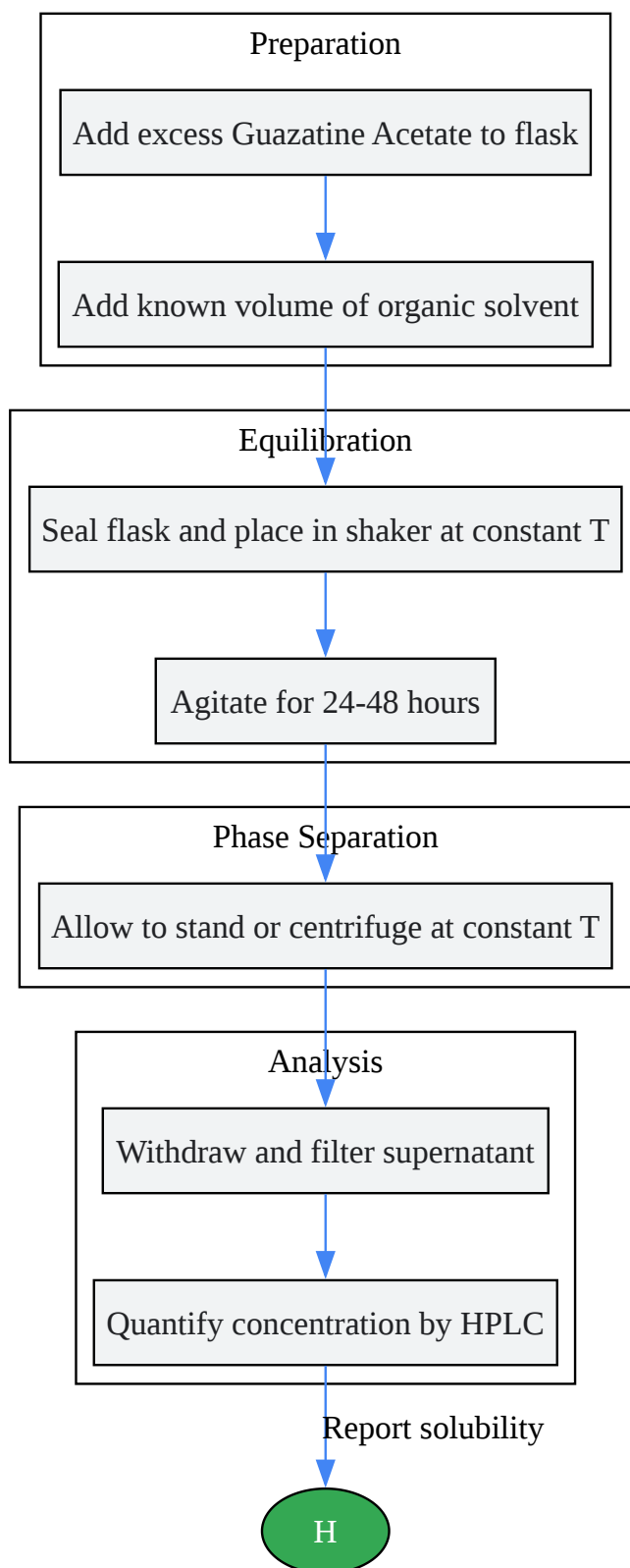
Procedure:

- Preparation of the Test System:
 - Add an excess amount of guazatine acetate to a glass-stoppered flask. The excess is crucial to ensure that a saturated solution is achieved.
 - Add a known volume of the selected organic solvent to the flask.
- Equilibration:
 - Tightly seal the flask to prevent solvent evaporation.
 - Place the flask in a thermostatically controlled shaker or water bath set to a constant temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period to allow for equilibration. A preliminary test should be conducted to determine the time required to reach a plateau in concentration (typically 24-48 hours).
- Phase Separation:
 - After equilibration, cease agitation and allow the mixture to stand in the temperature-controlled environment for at least 24 hours to allow for the separation of the undissolved solid.
 - For finer suspensions, centrifugation at the same constant temperature may be necessary to achieve a clear supernatant.
- Sample Analysis:

- Carefully withdraw an aliquot of the clear supernatant using a syringe.
- Immediately filter the aliquot through a chemically resistant syringe filter into a clean vial to remove any remaining micro-particulates.
- Quantify the concentration of guazatine acetate in the filtrate using a validated analytical method, such as HPLC. The method described by Dreassi et al. (2007), which utilizes LC-MS for the analysis of guazatine components, can be adapted for this purpose.
- Data Reporting:
 - The solubility is reported as the mean of at least three replicate determinations, expressed in grams per liter (g/L) or milligrams per liter (mg/L).

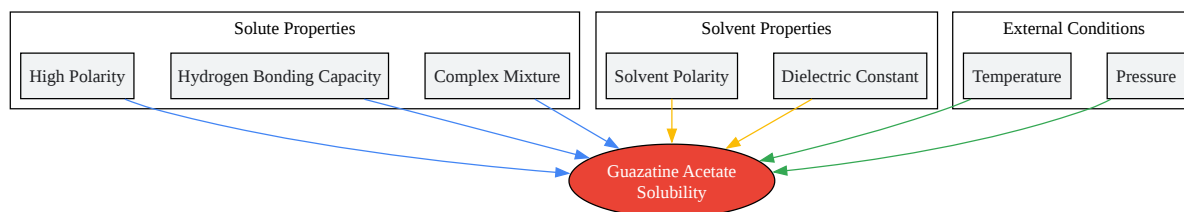
Visualizing the Experimental Workflow and Influencing Factors

To further clarify the experimental process and the factors influencing solubility, the following diagrams are provided in the DOT language.



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Workflow for Solubility Determination



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Factors Influencing Solubility

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References

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